

Technical Support Center: Optimizing Azadirachtin for Greenhouse Whitefly Control

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Compound of Interest

Compound Name: Azadirachtin

Cat. No.: B1665905

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This guide provides researchers, scientists, and drug development professionals with technical support for optimizing **Azadirachtin** dosage for the control of greenhouse whiteflies (*Trialeurodes vaporariorum* and *Bemisia tabaci*).

Frequently Asked Questions (FAQs)

Q1: What is the general mechanism of action for Azadirachtin against whiteflies?

A1: **Azadirachtin**, a key active ingredient from the neem tree (*Azadirachta indica*), functions primarily as an insect growth regulator (IGR).[1] It also acts as an antifeedant, repellent, and can induce sterility by preventing egg-laying and interrupting sperm production.[2] When ingested by whiteflies, it interferes with the molting process, leading to abnormal growth, reduced feeding, and increased mortality, particularly in immature stages.[2][3] It can also affect the insect's nervous system, leading to paralysis and death.[4]

Q2: Which life stages of the greenhouse whitefly are most susceptible to Azadirachtin?

A2: **Azadirachtin** is most effective against the immature stages of whiteflies (nymphs).[3][5] While it can have effects on adults, such as reducing egg-laying (fecundity) and causing some mortality, its primary strength lies in disrupting the development of larvae and pupae.[6][7] Therefore, applications should target the undersides of leaves where these life stages are prevalent.[1]

Q3: What are the typical starting concentrations for Azadirachtin in an experimental setting?

A3: Effective concentrations can vary widely based on the formulation, application method, and environmental conditions. Studies have shown:

- Foliar Sprays: A 0.0025% **Azadirachtin** concentration has provided adequate control of whiteflies on greenhouse tomatoes.[7][8] Other research has tested concentrations as low as 5-10 ppm, which significantly reduced female oviposition and egg hatching.[2][6]
- Soil Drenches: For systemic control, doses are often measured in mg of **Azadirachtin** (AZA) per kg of substrate. A dose of 21 mg AZA/kg of substrate resulted in up to 100% mortality of immature whitefly stages.[9][10]

It is crucial to conduct a dose-response study to determine the optimal concentration for your specific conditions.

Q4: How frequently should Azadirachtin be applied?

A4: For foliar applications, a frequency of every 7 to 10 days is often recommended to manage whitefly populations.[4] The active ingredient, **Azadirachtin**, can be degraded by high temperatures and UV light, which may necessitate more frequent applications, especially under direct sunlight.[9] Soil-applied formulations may offer a longer period of efficacy.[9]

Troubleshooting Guide

Issue 1: Inconsistent or Low Efficacy

Possible Cause:

- Inadequate Spray Coverage: Whiteflies and their immature stages are typically found on the undersides of leaves.
- Dosage Too Low: The concentration may be insufficient for the level of infestation or environmental conditions.
- Rapid Degradation: High UV light and temperatures can break down **Azadirachtin** in foliar sprays.[9]

- **Incorrect Target Life Stage:** Applications may be targeting the less susceptible adult stage.
- **Pest Resistance:** While less common for botanicals than synthetic pesticides, resistance can develop over time.

Solutions:

- Ensure thorough spray coverage, focusing on the abaxial (lower) leaf surfaces.
- Conduct a dose-response experiment to establish the minimum effective concentration for your specific whitefly population and crop.
- Apply foliar sprays during cooler parts of the day, such as early morning or late evening, to minimize UV degradation.
- Time applications to target the peak of nymphal stages.
- Consider systemic soil application for longer persistence and to bypass issues of UV degradation.[\[9\]](#)

Issue 2: Signs of Phytotoxicity on Treated Plants

Possible Cause:

- **High Concentration:** The applied dosage may be too high for the specific plant species or cultivar.
- **Formulation Additives:** Inert ingredients in a commercial formulation may cause plant injury.
- **Plant Stress:** Applying treatments to plants already under stress (e.g., from drought or high heat) can increase the risk of phytotoxicity.[\[2\]](#)

Solutions:

- **Conduct a spot test:** Before treating an entire crop, apply the intended concentration to a few plants and observe for 7 days for any signs of injury.[\[3\]](#)

- Review the literature: Some plant species are more sensitive than others. For example, minor to moderate injury has been noted on *Antirrhinum majus* (snapdragon) at increasing application rates of some neem oil + **Azadirachtin** products.[11][12] In contrast, many herb species have shown no phytotoxicity to **Azadirachtin**. [13][14]
- Reduce the concentration: If phytotoxicity is observed, lower the dosage and reassess efficacy.
- Avoid spraying stressed plants: Ensure plants are well-watered and not under heat stress before application.
- Check for typical symptoms: Phytotoxicity often manifests as marginal leaf burn or necrosis. [13]

Data and Protocols

Efficacy of Azadirachtin Formulations Against Greenhouse Whitefly

Product/For mulation	Application Method	Concentrati on/Dosage	Target Pest Stage	Efficacy Result	Citation
NeemAzal- TIS (1% EC)	Foliar Spray	0.0025%	Immatures & Adults	69.4% reduction in immatures; 74.1% reduction in adults.	[7][8]
Azadirachtin Solution	Leaf Dip (Lab Assay)	10 ppm	Adults & Eggs	Reduced female oviposition to 23.1% and egg hatch to 53.2% of control.	[6]
NeemAzal Granules	Soil Application	21 mg AZA/kg substrate	Immatures	Up to 100% mortality.	[9][10]
Neem Oil Spray	Foliar Spray	0.6 mg/mL	Adults	High mortality rate.	[15][16]
Aqueous Neem Leaf Extract	Foliar Spray	2%	General Population	~80% reduction in whitefly population.	[4]

Phytotoxicity of Azadirachtin-Based Products on Greenhouse Crops

Product	Application Rate	Plant Species	Observation	Citation
ANEEM (Neem oil 70% + Azadirachtin 0.7%)	64, 128, 256 fl oz/100 gal	Antirrhinum majus (Snapdragon)	Minor to moderate injury, increasing with rate.	[11][12]
ANEEM (Neem oil 70% + Azadirachtin 0.7%)	64, 128, 256 fl oz/100 gal	Impatiens hawkeri (New Guinea Impatiens)	No symptoms of phytotoxicity.	[11]
Azadirachtin	Not specified	Various Herbs (Lavender, Oregano, Rosemary, etc.)	Not phytotoxic to any of the tested herb species.	[13][14]

Experimental Protocol: Dose-Response Bioassay for Azadirachtin

This protocol outlines a method for determining the lethal concentration (LC50) of an **Azadirachtin** formulation on greenhouse whitefly nymphs.

1. Materials:

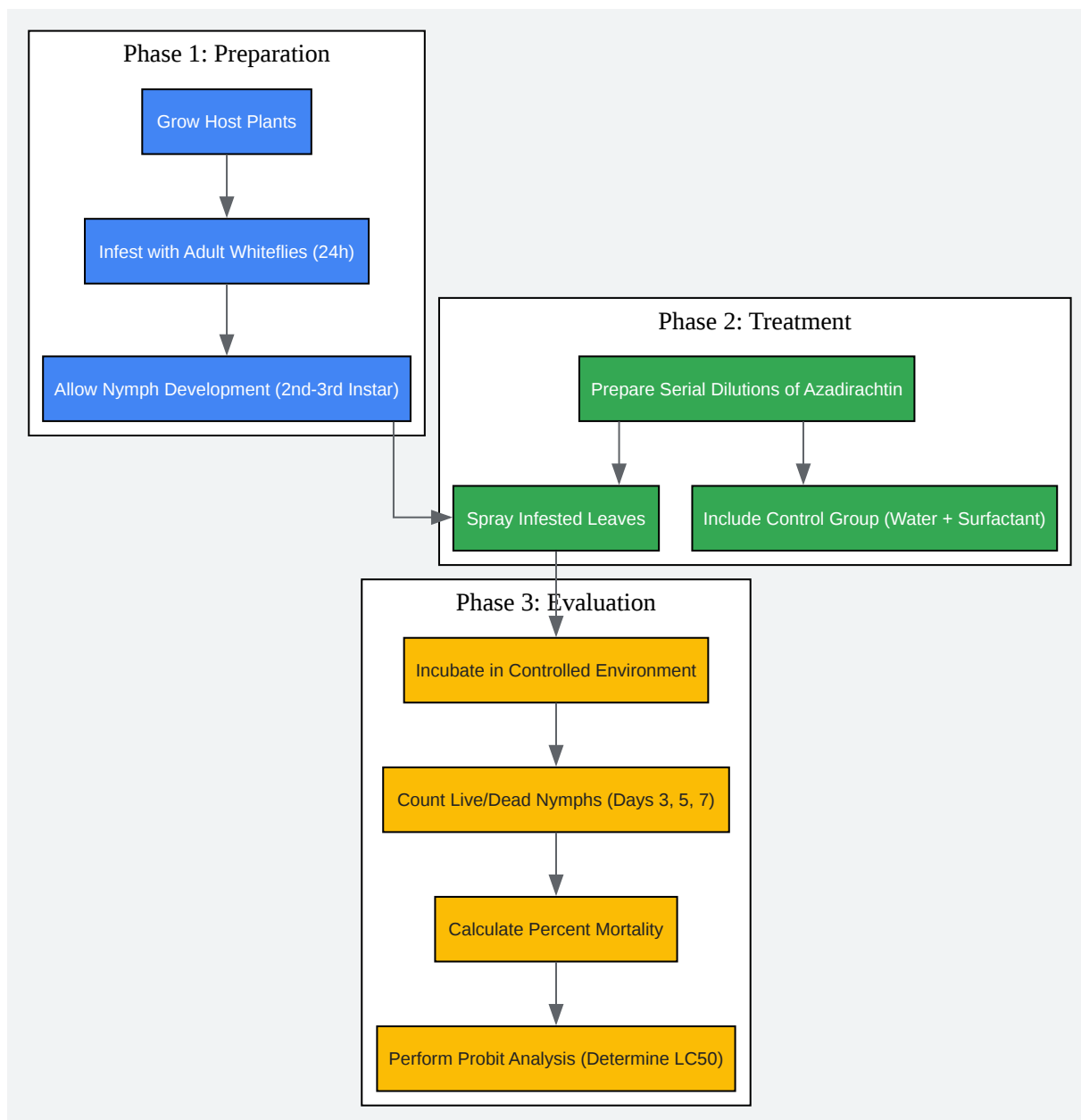
- **Azadirachtin** formulation with a known concentration.
- Host plants (e.g., tomato, cucumber) free of pests and pesticides.
- Cages for whitefly infestation.
- Healthy, synchronized adult whitefly population.
- Distilled water and a non-ionic surfactant.
- Handheld sprayer or spray chamber.

- Stereomicroscope for counting.

2. Procedure:

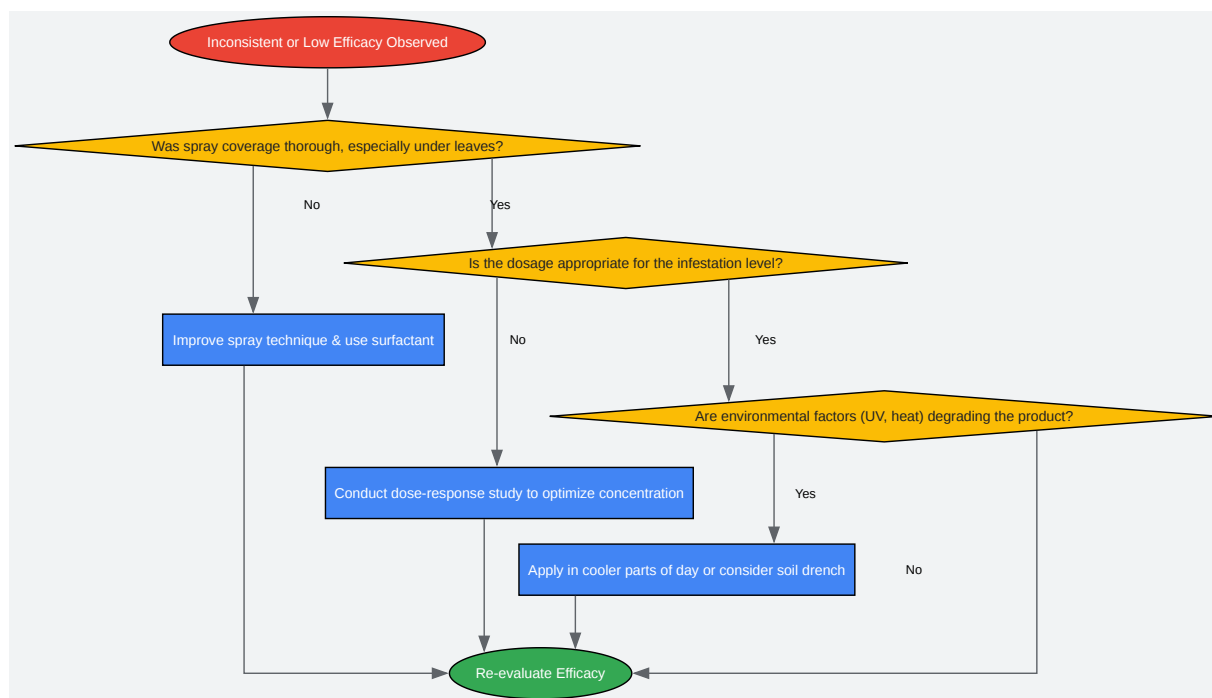
- Plant Preparation: Grow host plants to the 3-4 true leaf stage.
- Whitefly Infestation: Place plants in cages and introduce adult whiteflies. Allow a 24-hour period for oviposition (egg-laying). After 24 hours, remove the adult whiteflies.
- Nymph Development: Maintain the plants in a controlled environment (e.g., 25°C, 16:8 L:D photoperiod) until eggs hatch and nymphs develop to the 2nd or 3rd instar.
- Preparation of Treatment Solutions: Prepare a serial dilution of the **Azadirachtin** formulation. For example, create concentrations of 5, 10, 25, 50, and 100 ppm. Include a control group treated only with distilled water and the surfactant. Use a surfactant at a low concentration (e.g., 0.01%) to ensure even leaf coverage.
- Application: Spray the infested leaves to the point of runoff, ensuring complete coverage of the undersides. Assign at least 3-4 replicate plants per concentration.
- Data Collection: After 3, 5, and 7 days post-treatment, count the number of live and dead nymphs on a marked section of a leaf from each plant using a stereomicroscope. Nymphs that are shriveled, discolored, or show no movement when prodded are considered dead.
- Data Analysis: Calculate the percentage mortality for each concentration, correcting for control mortality using Abbott's formula. Use probit analysis to determine the LC50 and LC90 values.

Visual Guides



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Caption: Workflow for a dose-response bioassay experiment.



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Caption: Troubleshooting guide for low **Azadirachtin** efficacy.

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